

Crystal Structure of cis,cis-Dimethyl Muconate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *cis,cis-Dimethyl muconate*

Cat. No.: B15192753

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the crystal structure of **cis,cis-dimethyl muconate**, a molecule of interest in various chemical and pharmaceutical research areas. This document summarizes key crystallographic data, details the experimental protocols for its determination, and presents a visual representation of the experimental workflow.

Crystallographic Data

The crystal structure of **cis,cis-dimethyl muconate** has been determined by single-crystal X-ray diffraction. The key quantitative data from this analysis are summarized in the tables below. This information is crucial for understanding the molecule's three-dimensional conformation, packing in the solid state, and potential intermolecular interactions.

Crystal Data and Structure Refinement

Parameter	Value
CCDC Deposition No.	213122
Empirical Formula	C ₈ H ₁₀ O ₄
Formula Weight	170.16
Temperature	150(2) K
Wavelength	0.71073 Å
Crystal System	Monoclinic
Space Group	P2 ₁ /n
Unit Cell Dimensions	
a	7.934(2) Å
b	10.123(3) Å
c	10.345(3) Å
α	90°
β	109.59(3)°
γ	90°
Volume	782.3(4) Å ³
Z	4
Density (calculated)	1.445 Mg/m ³
Absorption Coefficient	0.118 mm ⁻¹
F(000)	360
Data Collection	
Theta range for data collection	3.46 to 27.50°
Index ranges	-10 ≤ h ≤ 9, -13 ≤ k ≤ 12, -13 ≤ l ≤ 13
Reflections collected	7113

Independent reflections	1787 [R(int) = 0.0415]
Refinement	
Refinement method	Full-matrix least-squares on F ²
Data / restraints / parameters	1787 / 0 / 109
Goodness-of-fit on F ²	1.043
Final R indices [I>2sigma(I)]	R1 = 0.0435, wR2 = 0.1082
R indices (all data)	R1 = 0.0577, wR2 = 0.1178
Largest diff. peak and hole	0.281 and -0.201 e.Å ⁻³

Selected Bond Lengths

Bond	Length (Å)
O(1)-C(1)	1.205(2)
O(2)-C(1)	1.339(2)
O(2)-C(5)	1.451(2)
O(3)-C(4)	1.206(2)
O(4)-C(4)	1.338(2)
O(4)-C(8)	1.452(2)
C(1)-C(2)	1.478(2)
C(2)-C(3)	1.334(2)
C(3)-C(3A)	1.458(3)

Selected Bond Angles

Atoms	Angle (°)
O(1)-C(1)-O(2)	124.05(15)
O(1)-C(1)-C(2)	125.04(16)
O(2)-C(1)-C(2)	110.90(14)
C(1)-O(2)-C(5)	116.31(13)
O(3)-C(4)-O(4)	124.00(15)
O(3)-C(4)-C(3A)	125.12(16)
O(4)-C(4)-C(3A)	110.87(14)
C(4)-O(4)-C(8)	116.20(13)
C(3)-C(2)-C(1)	126.82(16)
C(2)-C(3)-C(3A)	122.18(16)

Experimental Protocols

The determination of the crystal structure of **cis,cis-dimethyl muconate** involved the following key stages:

Synthesis and Crystallization

cis,cis-Muconic acid is first synthesized, often through biological conversion of sugars or lignin-derived aromatic compounds. The resulting diacid is then esterified to yield **cis,cis-dimethyl muconate**. A common laboratory-scale synthesis involves suspending cis,cis-muconic acid in methanol with a catalytic amount of a strong acid, such as sulfuric acid, followed by refluxing the mixture.

Single crystals suitable for X-ray diffraction are typically grown by slow evaporation of a saturated solution of the purified compound in an appropriate solvent or solvent mixture.

X-ray Data Collection

A suitable single crystal of **cis,cis-dimethyl muconate** was mounted on a diffractometer. The data were collected at a low temperature (150 K) to minimize thermal vibrations and obtain a

more accurate structure. A monochromatic X-ray beam (Mo K α radiation, $\lambda = 0.71073$ Å) was used. A series of diffraction images were collected by rotating the crystal through various angles.

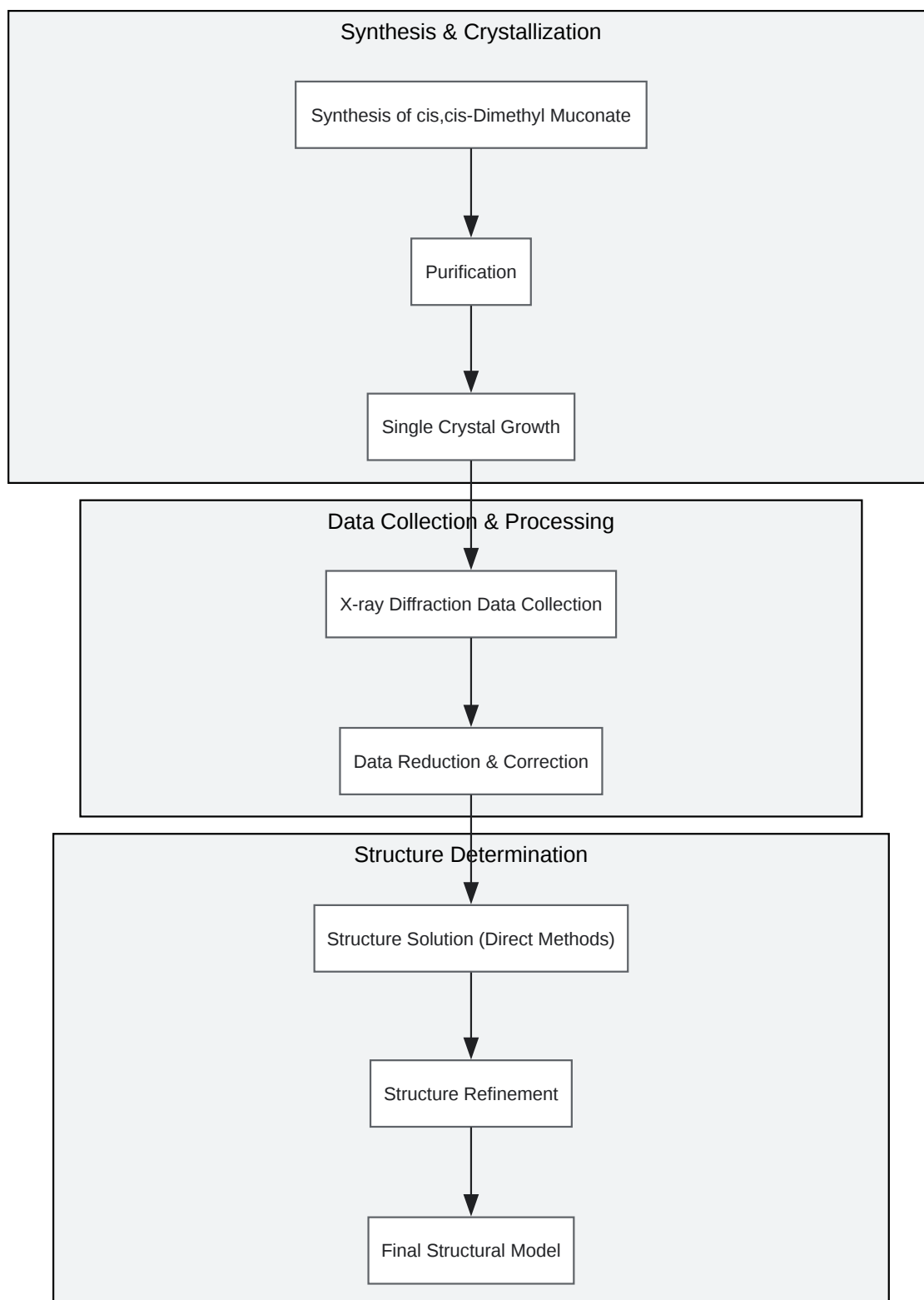
Structure Solution and Refinement

The collected diffraction data were processed to yield a set of structure factors. The crystal structure was solved using direct methods and refined by full-matrix least-squares on F^2 . All non-hydrogen atoms were refined anisotropically. Hydrogen atoms were placed in calculated positions and refined using a riding model.

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the determination of the crystal structure of **cis,cis-dimethyl muconate**.



[Click to download full resolution via product page](#)

Caption: Workflow for Crystal Structure Determination.

- To cite this document: BenchChem. [Crystal Structure of cis,cis-Dimethyl Muconate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15192753#crystal-structure-of-cis-cis-dimethyl-muconate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com